

Preparation of Furanone C-30 Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: Furanone C-30

Cat. No.: B15565885

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Furanone C-30 is a brominated furanone, a synthetic quorum sensing inhibitor that has been shown to modulate bacterial biofilm formation and virulence.[1][2][3] In cell culture experiments, precise and accurate preparation of stock solutions is critical to ensure experimental reproducibility and the validity of results. This document provides a detailed protocol for the preparation, storage, and handling of **Furanone C-30** stock solutions for in vitro studies.

Chemical Properties and Solubility

Furanone C-30 is a white to off-white crystalline powder.[4] Its solubility is a key factor in the preparation of stock solutions for cell culture applications. Dimethyl sulfoxide (DMSO) is the recommended solvent for dissolving **Furanone C-30**. [1][5] Due to the hygroscopic nature of DMSO, which can impact solubility, it is crucial to use a fresh, unopened bottle.[5]

Table 1: Quantitative Data for **Furanone C-30**

Property	Value	Source
Molecular Weight	253.88 g/mol	[1]
Formula	C ₅ H ₂ Br ₂ O ₂	[1]
Purity	≥97% - ≥98%	[1][4]
Solubility in DMSO	Up to 100 mg/mL (393.89 mM) or 100 mM	[1][5]
Appearance	White to off-white crystalline powder	[4]

Experimental Protocol: Preparation of a 100 mM Furanone C-30 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Furanone C-30** in DMSO. It is recommended to prepare a highly concentrated stock solution that can be diluted to the final working concentration for cell culture experiments. For cell-based assays, it is advisable to prepare a stock solution that is at least 1000 times more concentrated than the final working concentration.[2]

Materials:

- **Furanone C-30** powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** In a sterile environment (e.g., a laminar flow hood), allow the **Furanone C-30** powder to equilibrate to room temperature before opening the container to prevent condensation.
- **Weighing Furanone C-30:** Carefully weigh the desired amount of **Furanone C-30** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 25.39 mg of **Furanone C-30**.
- **Dissolving in DMSO:** Add the weighed **Furanone C-30** powder to a sterile microcentrifuge tube or amber glass vial. Add the calculated volume of sterile DMSO. To aid dissolution, vortex the solution thoroughly. If necessary, gentle warming and ultrasonic treatment can be applied.^[5]
- **Sterilization (Optional but Recommended):** If the stock solution is not prepared under aseptic conditions, it can be sterilized by filtering through a 0.22 µm sterile syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes) to avoid repeated freeze-thaw cycles.

Table 2: Storage and Stability of **Furanone C-30**

Form	Storage Temperature	Stability	Source
Powder	-20°C	At least 2-3 years	^[2] ^[4] ^[6]
In Solvent (DMSO)	-80°C	Up to 1 year	^[2]
In Solvent (DMSO)	-20°C	Up to 1 month	^[5]

Note: Always protect the stock solution from light and moisture.^[4]^[5]

Preparation of Working Solutions

For cell culture experiments, the concentrated DMSO stock solution of **Furanone C-30** must be diluted to the final working concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

Example Dilution:

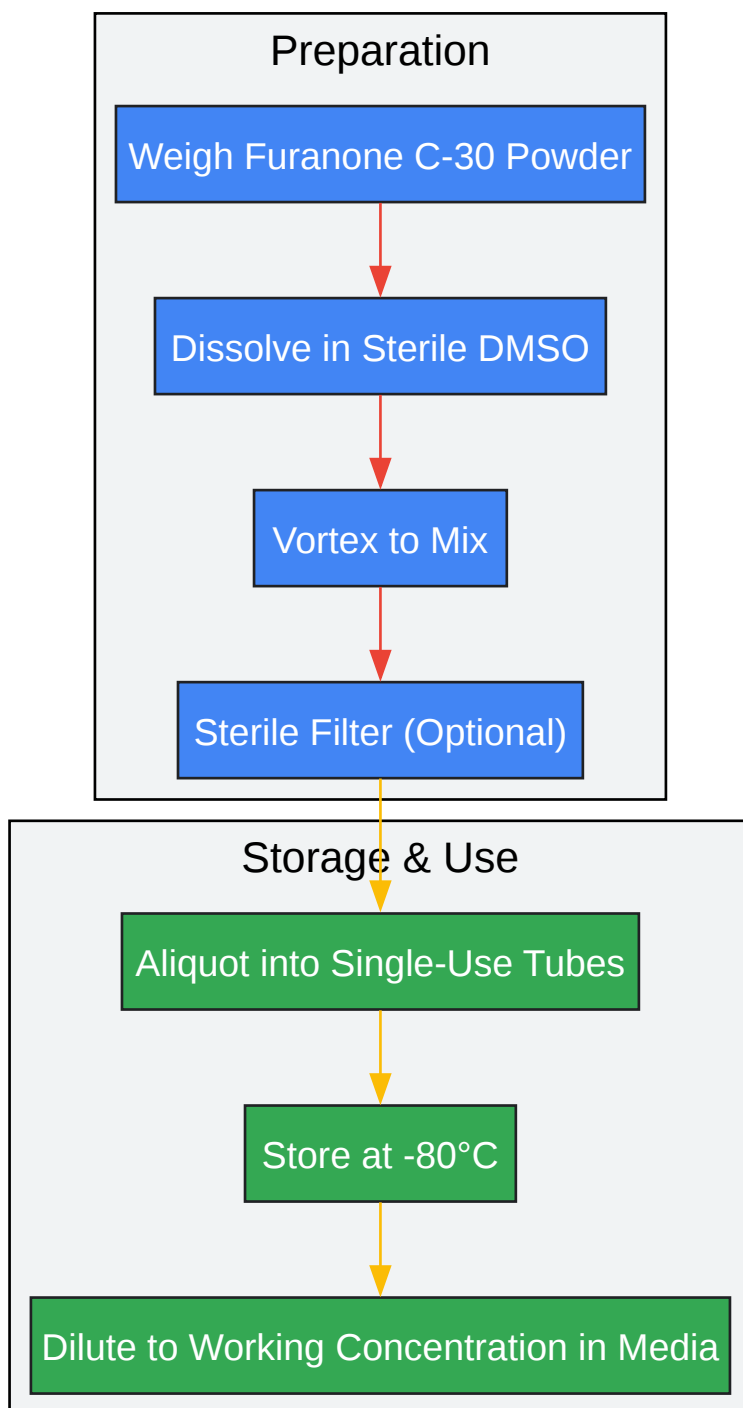
To prepare a 10 μ M working solution from a 100 mM stock:

- Perform a serial dilution. For instance, first, dilute the 100 mM stock 1:100 in sterile DMSO or cell culture medium to obtain a 1 mM intermediate stock.
- Then, dilute the 1 mM intermediate stock 1:100 in the final cell culture medium to achieve a 10 μ M working concentration.

Experimental Workflow and Signaling Pathway Diagrams

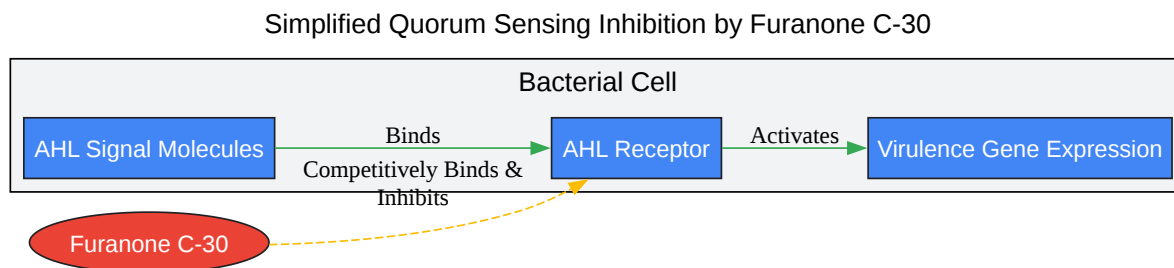
The following diagrams illustrate the experimental workflow for preparing **Furanone C-30** stock solutions and a simplified representation of its role as a quorum sensing inhibitor.

Workflow for Furanone C-30 Stock Solution Preparation



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Caption: Workflow for preparing **Furanone C-30** stock solutions.



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Caption: **Furanone C-30** as a competitive inhibitor in quorum sensing.

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